

Physical properties of 2-Acetylthiazole-13C2 (boiling point, density)

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Compound of Interest

Compound Name: 2-Acetylthiazole-13C2

Cat. No.: B12372530

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Physical Properties of 2-Acetylthiazole-13C2: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **2-Acetylthiazole-13C2**, with a specific focus on its boiling point and density. Given the rarity of specific experimental data for isotopically labeled compounds like **2-Acetylthiazole-13C2**, this document synthesizes available data for the unlabeled parent compound, 2-Acetylthiazole, and establishes estimations for the 13C2 labeled variant based on established principles of isotopic effects on physical properties.

Core Physical Properties

Stable isotope labeling introduces a marginal increase in the molecular weight of a compound. In the case of **2-Acetylthiazole-13C2**, the substitution of two 12C atoms with 13C atoms results in a slightly heavier molecule. This increase in mass, although small, can lead to subtle changes in physical properties such as boiling point and density due to alterations in intermolecular forces, specifically London dispersion forces.

Data Summary

The following table summarizes the known physical properties of 2-Acetylthiazole and the projected properties for **2-Acetylthiazole-13C2**.

Physical Property	2-Acetylthiazole (Unlabeled)	2-Acetylthiazole-13C2 (Estimated)
Boiling Point	89-91 °C at 12 mmHg[1][2][3] [4][5][6]	Expected to be slightly higher than the unlabeled compound.
	212-215 °C at 760 mmHg[4][7]	
Density	~1.227 g/mL at 25 °C[2][3][5] [6][8]	Expected to be slightly higher than the unlabeled compound.
Molecular Weight	127.17 g/mol [8]	129.17 g/mol

Note: The values for **2-Acetylthiazole-13C2** are estimations. Specific experimental determination is required for precise values.

Theoretical Basis for Isotopic Effects

The physical properties of isotopically labeled compounds differ slightly from their unlabeled counterparts due to the mass difference of the isotopes. While isotopes of an element have the same chemical properties, their differing masses can influence physical properties like boiling point and density.

Heavier isotopes generally lead to a slight increase in both boiling point and density. This is because the increased molecular mass can lead to stronger van der Waals forces between molecules, requiring more energy to overcome these forces for a phase change from liquid to gas. A well-known example of this is the difference in the boiling point of water (H₂O) and heavy water (D₂O), where the deuterium isotope doubles the mass of the hydrogen atom, resulting in a boiling point of 101.4 °C for D₂O compared to 100 °C for H₂O.

For 13C-labeled compounds, the mass increase is less pronounced than with deuterium. Therefore, the resulting changes in boiling point and density are expected to be smaller but still present.

Experimental Determination of Physical Properties

Should precise, experimentally determined values for the boiling point and density of **2-Acetylthiazole-13C2** be required, the following standard laboratory protocols are

recommended.

Boiling Point Determination

A common method for determining the boiling point of a small sample is the micro-boiling point or Siwoloboff method.

Workflow for Boiling Point Determination:



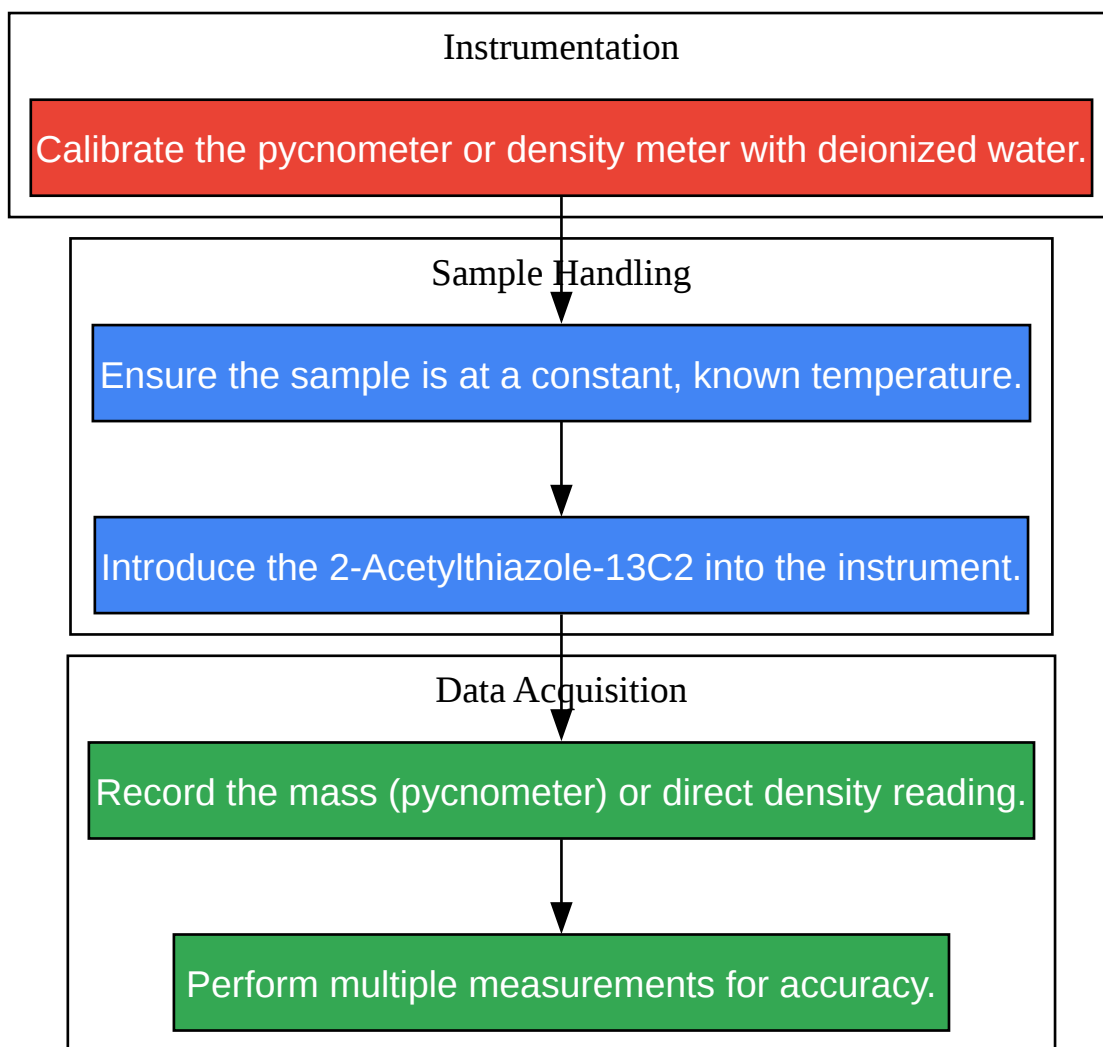
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Boiling Point Determination Workflow

Density Measurement

The density of a liquid can be accurately determined using a pycnometer or a digital density meter.

Logical Flow for Density Measurement:



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Density Measurement Workflow

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